

# Commercial Sourcing and Technical Profile of 4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde

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## Compound of Interest

Compound Name: 4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde

Cat. No.: B029033

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and technical details for the chemical compound **4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde**, a key intermediate in various research and development applications, notably in the synthesis of p38 kinase inhibitors.[1]

## Compound Identification

IUPAC Name	4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde
CAS Number	185040-32-8
Molecular Formula	C <sub>7</sub> H <sub>9</sub> N <sub>3</sub> OS
Molecular Weight	183.23 g/mol
Synonyms	4-(Methylamino)-2-(methylsulfonyl)pyrimidine-5-carboxaldehyde, 4-Methylamino-2-methanethiopyrimidine-5-carboxaldehyde

## Commercial Supplier Overview

The following table summarizes the commercial availability of **4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde** from various suppliers. Please note that pricing and stock levels are subject to change and may require account registration for viewing.

Supplier	Purity	Available Quantities
Toronto Research Chemicals (via Fisher Scientific)	Not Specified	250 mg
Ambeed (via Sigma-Aldrich)	98%	Custom packing
Chem-Impex International	≥ 97% (HPLC)	Not Specified
CymitQuimica	97%	100 mg, 250 mg, 1 g, 5 g, 10 g, 25 g
Santa Cruz Biotechnology (SCBT)	Not Specified	Not Specified
US Biological Life Sciences	Highly Purified	25 mg
Aaron Chemicals LLC	Not Specified	Not Specified
Compound Net Biotechnology Inc.	Not Specified	Not Specified

## Experimental Considerations

While detailed experimental protocols for the use of this compound are proprietary to the end-user's research, general handling and storage guidelines are provided by suppliers.

**Storage:** It is recommended to store **4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde** in a dark place under an inert atmosphere, typically at 2-8°C.

**Appearance:** The compound is generally supplied as a solid, with color descriptions varying from grey to light yellow.

## Conceptual Workflow for Procurement and Research Integration

The following diagram illustrates a typical workflow for sourcing and integrating a chemical intermediate like **4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde** into a research and development pipeline.

*Procurement and R&D workflow for chemical intermediates.*

## Application Highlight: p38 Kinase Inhibitor Synthesis

A primary application of **4-(Methylamino)-2-(methylthio)pyrimidine-5-carbaldehyde** is as a key intermediate in the synthesis of p38 kinase inhibitors.<sup>[1]</sup> The signaling pathway below provides a simplified overview of the p38 MAPK pathway, a common target in drug discovery for inflammatory diseases and cancer.



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*Simplified p38 MAPK signaling pathway and inhibitor action.*

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## References

- 1. scbt.com [scbt.com]
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